

# Safety and Handling Procedures for N(alpha)-acetylglycyllysyl methyl ester

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## Compound of Interest

Compound Name: *N(alpha)-acetylglycyllysyl methyl ester*

Cat. No.: B1665074

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Disclaimer: No specific Safety Data Sheet (SDS) for **N(alpha)-acetylglycyllysyl methyl ester** (CAS No. 10236-44-9) is readily available in public databases. The following safety and handling procedures are based on the safety profiles of structurally similar compounds, namely N-alpha-Acetyl-L-lysine and N-Acetylglycine. It is imperative that this compound be handled with care, assuming it may possess hazards similar to its analogs. All laboratory personnel must exercise due diligence and adhere to standard good laboratory practices.

## Hazard Identification

Given the lack of specific toxicological data for **N(alpha)-acetylglycyllysyl methyl ester**, a precautionary approach is recommended. Based on its structural components (amino acid derivatives), it is likely to be a low-hazard compound. However, as with any chemical of unknown toxicity, it should be handled as potentially hazardous.

Potential hazards, extrapolated from analogous compounds, may include:

- Eye Irritation: May cause mild to serious eye irritation upon contact.
- Skin Irritation: Prolonged or repeated contact may cause skin irritation.
- Respiratory Tract Irritation: Inhalation of dusts may cause respiratory irritation.

This compound is intended for research use only and is not for human or veterinary use.

## Quantitative Data Summary

The following table summarizes the available physical and chemical data for **N(alpha)-acetylglycyllysyl methyl ester** and its structural analogs.

Property	N(alpha)-acetylglycyllysyl methyl ester	N-alpha-Acetyl-L-lysine	N-Acetylglycine
CAS Number	10236-44-9	1946-82-3	543-24-8
Molecular Formula	C <sub>11</sub> H <sub>21</sub> N <sub>3</sub> O <sub>4</sub> <a href="#">[1]</a>	C <sub>8</sub> H <sub>16</sub> N <sub>2</sub> O <sub>3</sub>	C <sub>4</sub> H <sub>7</sub> NO <sub>3</sub>
Molecular Weight	259.30 g/mol <a href="#">[1]</a>	188.22 g/mol	117.1 g/mol
Physical State	Not specified (likely solid)	Off-white powder solid <a href="#">[1]</a>	White powder solid
Melting Point	Not available	256 - 258 °C <a href="#">[1]</a>	207 - 209 °C
Boiling Point	509.4 ± 50.0 °C (Predicted) <a href="#">[2]</a>	Not available	Not available
Density	1.129 ± 0.06 g/cm <sup>3</sup> (Predicted) <a href="#">[2]</a>	Not available	Not available
pKa	13.49 ± 0.46 (Predicted) <a href="#">[2]</a>	Not available	Not available
Solubility	Not specified	No information available <a href="#">[1]</a>	No information available

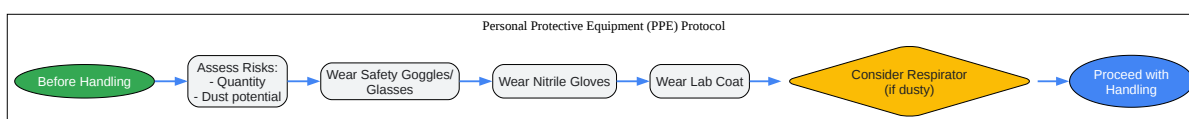
## Experimental Protocols

### Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling. The following PPE is recommended as a minimum:

- Eye Protection: Wear ANSI-approved safety glasses with side shields or chemical safety goggles.

- **Hand Protection:** Wear nitrile or other chemically resistant gloves. Inspect gloves for integrity before each use.
- **Skin and Body Protection:** A standard laboratory coat should be worn. Ensure skin is not exposed.
- **Respiratory Protection:** If handling large quantities or if dust generation is likely, use a NIOSH-approved respirator with a particulate filter.



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Caption: Recommended Personal Protective Equipment workflow.

## Handling and Storage

- **Handling:**
  - Ensure adequate ventilation in the handling area.
  - Avoid the formation of dust and aerosols.
  - Avoid contact with eyes, skin, and clothing.
  - Weigh and handle the compound in a designated area, such as a chemical fume hood or a balance enclosure.
  - Wash hands thoroughly after handling.
- **Storage:**

- Keep the container tightly closed.
- Store in a cool, dry, and well-ventilated area.
- For long-term stability, storage in a freezer is recommended.
- Keep away from strong oxidizing agents.

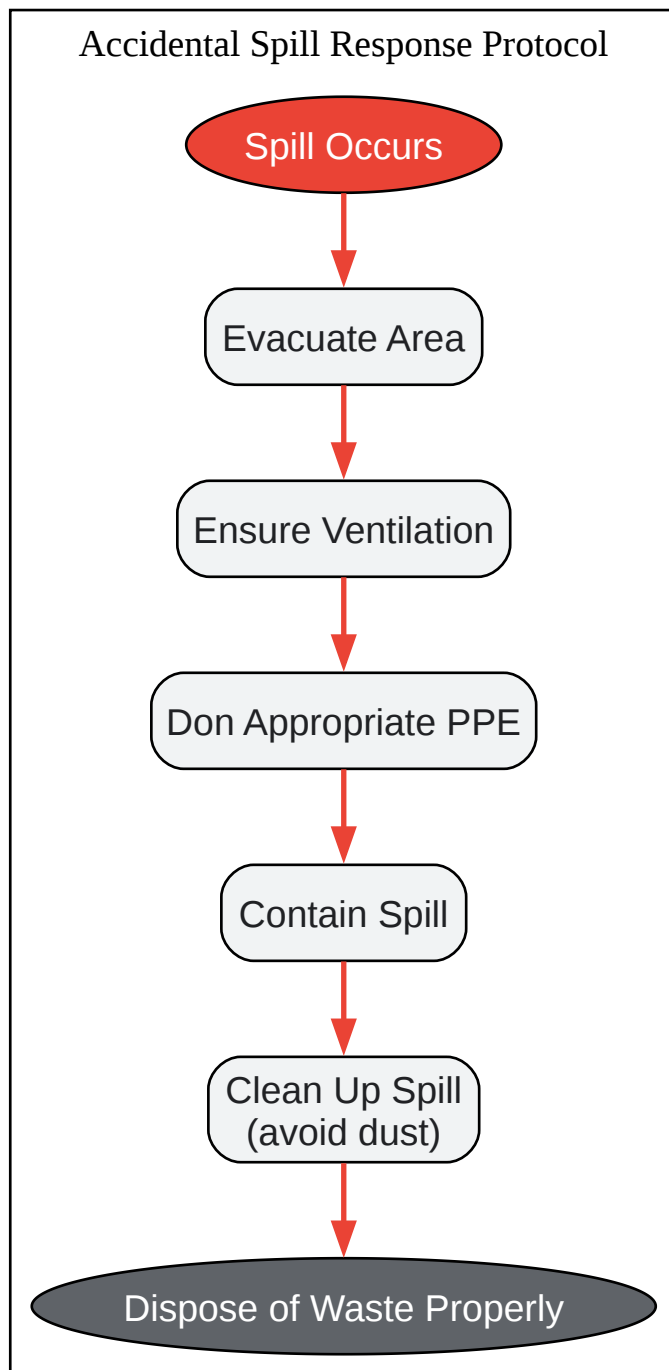
## First-Aid Measures

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention if irritation persists.
- **Skin Contact:** In case of contact, immediately wash skin with soap and plenty of water. Remove contaminated clothing. Get medical attention if irritation develops.
- **Inhalation:** Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
- **Ingestion:** Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

## Accidental Release Measures (Spill Protocol)

- **Evacuate:** Evacuate personnel from the immediate area of the spill.
- **Ventilate:** Ensure the area is well-ventilated.
- **PPE:** Wear appropriate personal protective equipment (see section 3.1).
- **Containment:** Prevent further dispersal of the material.
- **Clean-up:**
  - For a dry spill, carefully sweep or scoop up the material, avoiding dust generation. Place into a suitable, labeled container for disposal.
  - Clean the spill area with a damp cloth or paper towels to remove any remaining residue.

- Disposal: Dispose of the waste material in accordance with local, state, and federal regulations.



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Caption: Step-by-step spill response workflow.

## Stability and Reactivity

- **Reactivity:** No specific reactivity data is available.
- **Chemical Stability:** Assumed to be stable under normal laboratory conditions.
- **Conditions to Avoid:** Avoid generation of dust, and exposure to incompatible materials.
- **Incompatible Materials:** Strong oxidizing agents.
- **Hazardous Decomposition Products:** Under fire conditions, may produce carbon oxides (CO, CO<sub>2</sub>) and nitrogen oxides (NO<sub>x</sub>).

## Fire-Fighting Measures

- **Extinguishing Media:** Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide. Use extinguishing measures that are appropriate to local circumstances and the surrounding environment.
- **Specific Hazards:** Fine dust dispersed in air in sufficient concentrations, and in the presence of an ignition source, is a potential dust explosion hazard.
- **Protective Equipment:** As in any fire, wear a self-contained breathing apparatus (SCBA) and full protective gear.

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## References

- 1. echemi.com [echemi.com]
- 2. N(alpha)-acetylglycyllysyl methyl ester CAS#: 10236-44-9 [chemicalbook.com]
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